

# Eicosyl Hexacosanoate: An Obscure Long-Chain Wax Ester

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## Compound of Interest

Compound Name: *Eicosyl hexacosanoate*

Cat. No.: *B15185917*

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Initial research into the discovery and history of **eicosyl hexacosanoate**, a long-chain wax ester, has revealed a significant lack of specific scientific literature and data. This particular ester, formed from eicosanol (a 20-carbon alcohol) and hexacosanoic acid (a 26-carbon fatty acid), appears to be a niche and likely understudied chemical compound.

While general information on the class of molecules to which **eicosyl hexacosanoate** belongs—wax esters—is readily available, detailed information regarding its specific discovery, natural occurrence, synthesis, and biological functions is not present in the currently accessible scientific databases and literature.

Wax esters are naturally occurring lipids found in a variety of organisms, serving as protective coatings on leaves and fruits of plants, in the cuticles of insects, and as energy storage molecules in some marine organisms. They are typically composed of long-chain fatty acids esterified to long-chain alcohols.

A search for "**eicosyl hexacosanoate**" in chemical databases provides its basic chemical information, such as its molecular formula ( $C_{46}H_{92}O_2$ ) and molecular weight. However, this is where the readily available information ends. There are no prominent research papers detailing its isolation from a natural source, its first chemical synthesis, or any investigation into its potential biological activities.

For context, related long-chain wax esters have been identified in various natural sources. For instance, tricosyl tetracosanoate, a similar compound, has been reported as a constituent of the cuticular wax of the plant *Cissus trifoliata*. It is plausible that **eicosyl hexacosanoate** exists

as a minor component in some plant or insect waxes, but it has not been the subject of focused scientific investigation.

Due to the absence of specific data on **eicosyl hexacosanoate**, it is not possible to provide a detailed technical guide or whitepaper on its discovery and history as requested. There is no quantitative data to summarize in tables, no established experimental protocols for its synthesis or analysis, and no known signaling pathways or biological workflows to visualize.

Further research, potentially involving targeted analytical studies of various natural waxes, would be required to elucidate the presence and potential significance of **eicosyl hexacosanoate** in the natural world. Without such foundational research, its history and properties remain largely uncharacterized.

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